

A Technical Guide to Butirosin: Discovery, Biosynthesis, and the Producing Organism *Bacillus circulans*

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Compound of Interest

Compound Name: *Butirosin*

Cat. No.: *B1197908*

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Abstract

Butirosin, an aminoglycoside antibiotic complex produced by *Bacillus circulans*, represents a significant area of study due to its broad-spectrum antibacterial activity and unique structural features. This technical guide provides an in-depth exploration of the discovery, isolation, and characterization of **butirosin**. It details the biosynthetic pathway, focusing on the enzymatic processes and the formation of its distinctive (S)-4-amino-2-hydroxybutyrate (AHBA) side chain, which confers resistance to several aminoglycoside-modifying enzymes. The guide includes detailed experimental protocols derived from foundational studies, quantitative data on its antibacterial efficacy, and visualizations of key biochemical pathways and workflows to support advanced research and development.

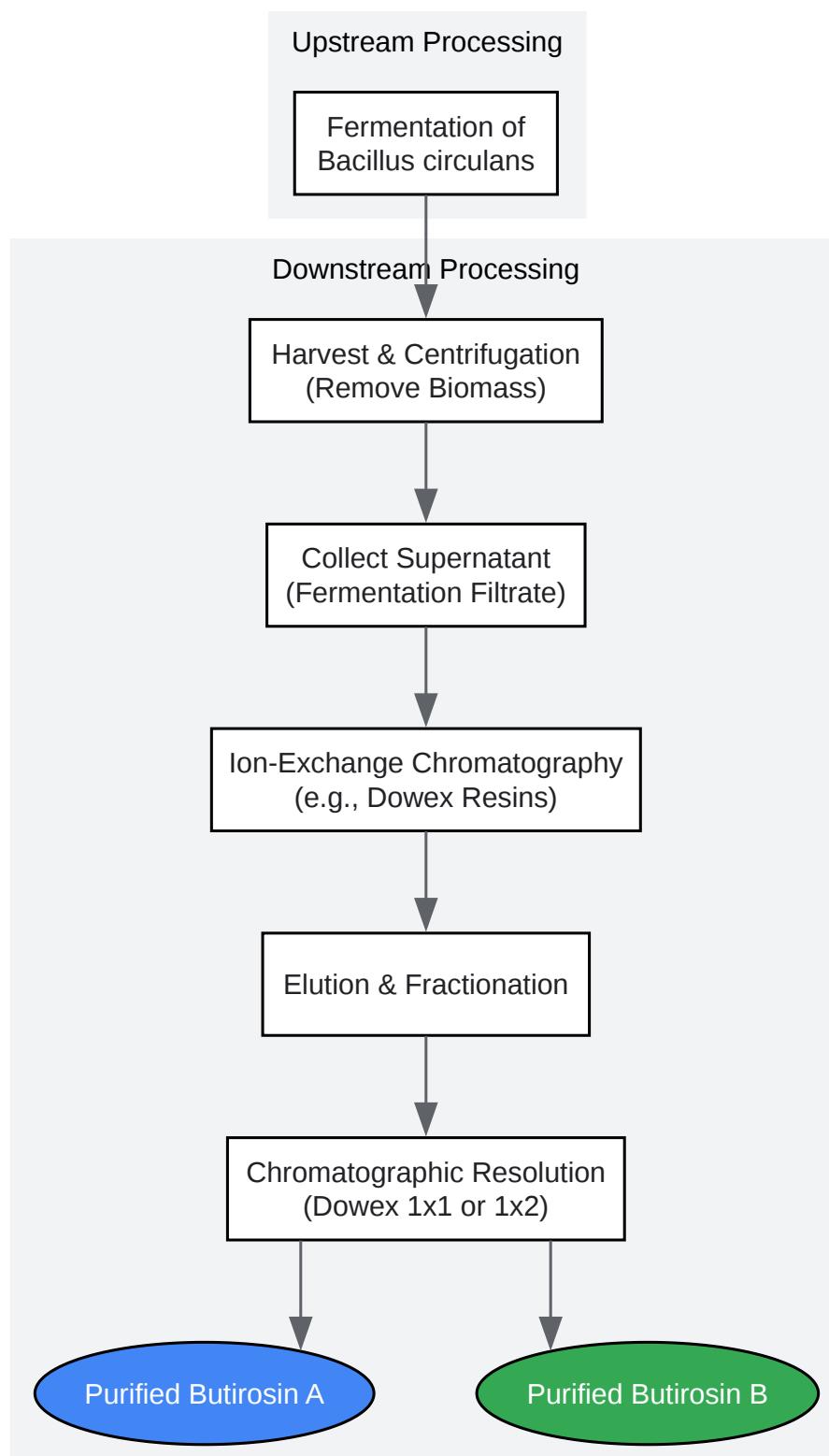
Discovery and Isolation of Butirosin

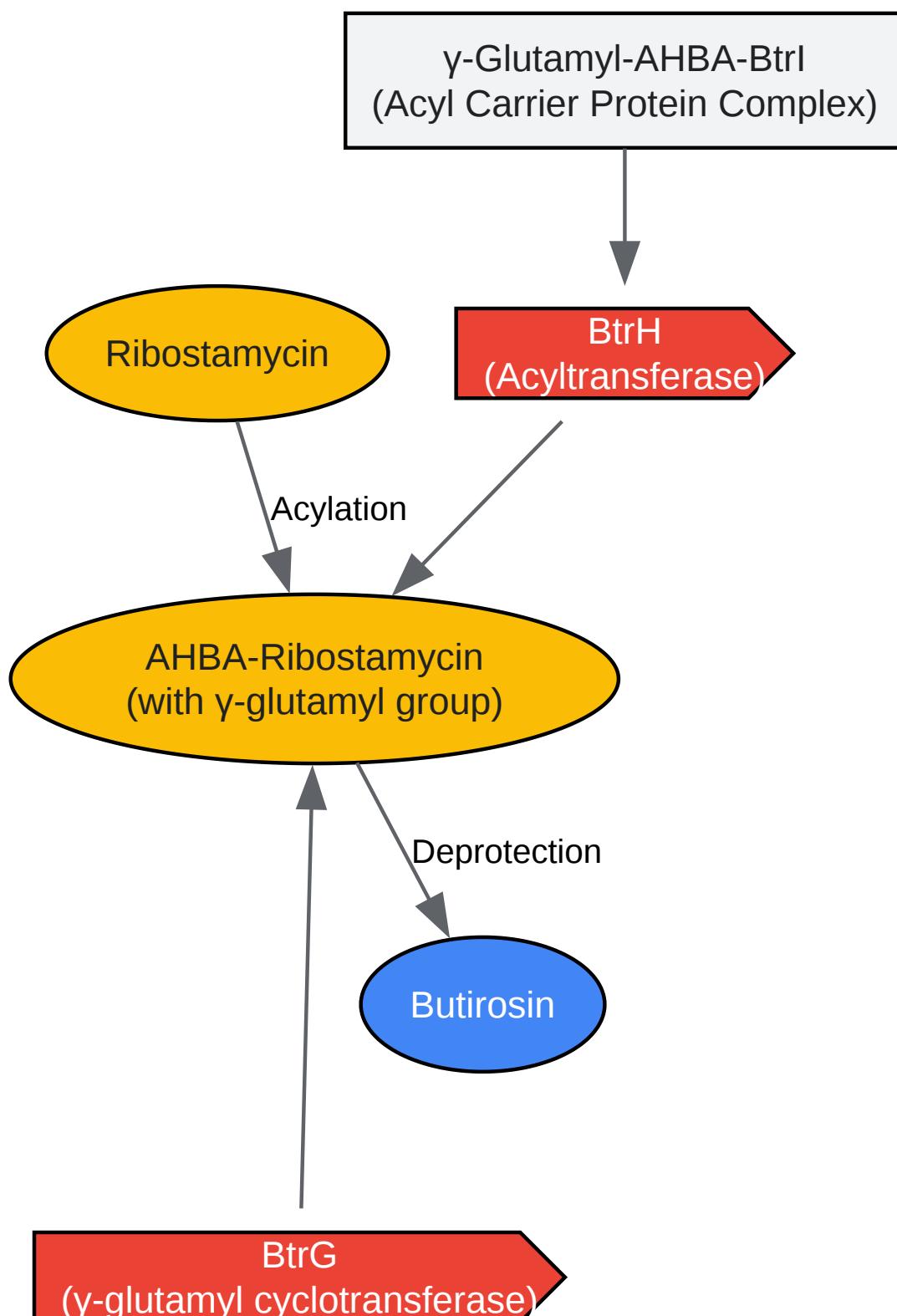
Butirosin was first identified as a novel, water-soluble aminoglycosidic antibiotic complex from the fermentation filtrates of *Bacillus circulans*.^{[1][2]} The complex was found to be active against a wide range of gram-positive and gram-negative bacteria, including clinically significant pathogens like *Pseudomonas aeruginosa*.^[3] The initial isolation resolved the complex into its two primary isomeric components, **butirosin** A and **butirosin** B, which constitute approximately 80-85% and 15-20% of the mixture, respectively.^[4]

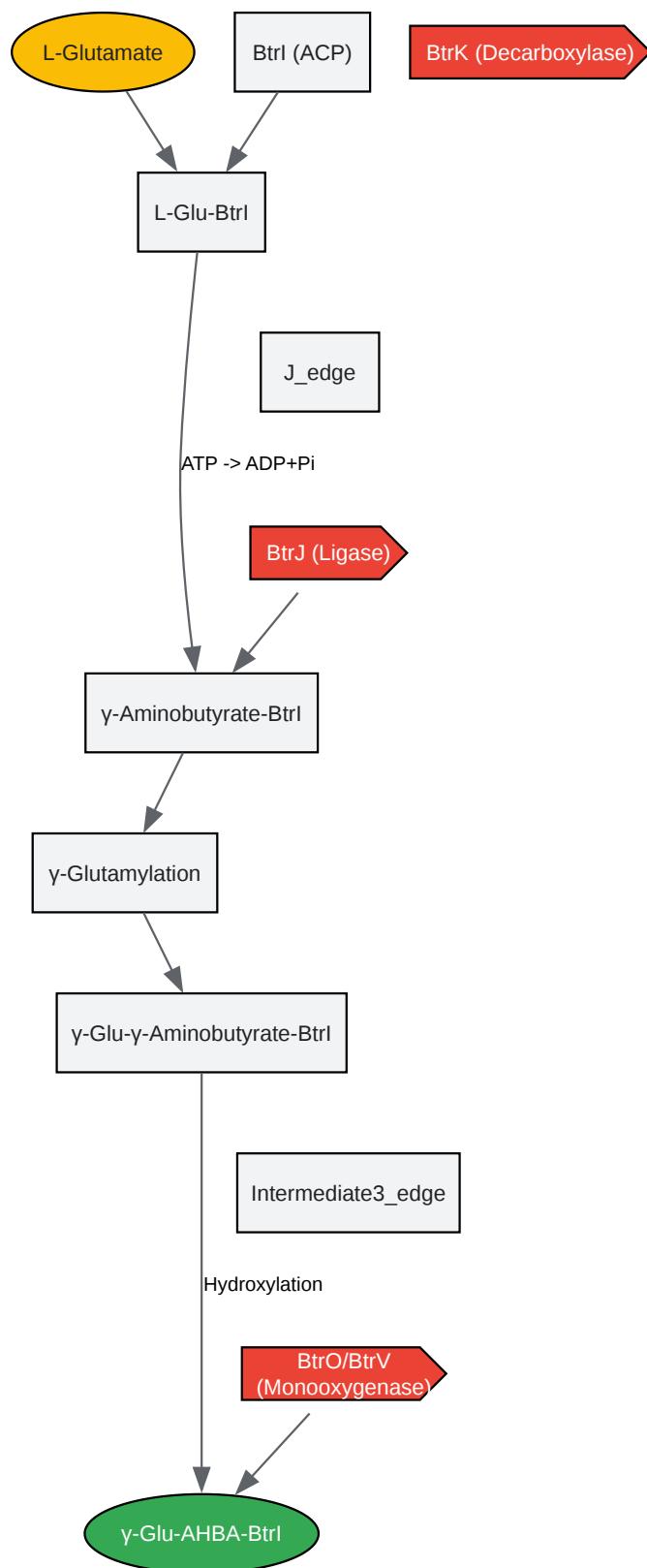
The key to its separation and purification from the fermentation broth was ion-exchange chromatography.^{[1][2]} This technique remains fundamental for isolating **butirosin** and its analogs.

General Isolation Workflow

The process begins with the fermentation of *Bacillus circulans*, followed by a multi-step purification protocol to isolate the **butirosin** components.







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